

Dihydromicromelin B: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B15127997

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Introduction

Dihydromicromelin B is a naturally occurring coumarin, a class of secondary metabolites found in various plants. It was first isolated from the leaves of *Micromelum minutum*, a plant species distributed in tropical and subtropical regions of Asia. While research on **Dihydromicromelin B** has been limited, this document provides a comprehensive overview of its known physical and chemical properties, alongside available biological activity data and experimental protocols. This guide is intended to serve as a foundational resource for researchers interested in exploring the therapeutic potential of this compound.

Physical and Chemical Properties

Dihydromicromelin B possesses a distinct molecular structure that contributes to its chemical characteristics. The fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	94285-06-0	[1][2][3]
Molecular Formula	C ₁₅ H ₁₄ O ₆	[1]
Molecular Weight	290.27 g/mol	[1]
Appearance	Not Reported	
Melting Point	Not Reported	
Boiling Point	503.0 ± 50.0 °C (Predicted)	
Solubility	Soluble in DMSO	[3][4]
Storage Temperature	-20°C or 2-8°C	[2][3]

Note: Specific experimental data for appearance, melting point, and detailed solubility in various solvents are not available in the reviewed literature. The boiling point is a predicted value.

Spectral Data

The structural elucidation of **Dihydromicromelin B** was primarily achieved through spectroscopic techniques. While the original detailed spectra from the initial isolation study were not fully accessible, subsequent studies have confirmed its structure. A comprehensive analysis of its spectral data is crucial for its identification and characterization.

¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy: Detailed experimental spectral data for **Dihydromicromelin B**, including chemical shifts (δ), coupling constants (J), and peak assignments, are not publicly available in the reviewed literature. The initial isolation was reported by Das et al. in 1984, and this publication would be the primary source for this information.

Biological Activity and Mechanism of Action

Research into the specific biological activities of **Dihydromicromelin B** is still in its nascent stages. To date, only one study has reported on its cytotoxic effects.

Cytotoxicity

A study investigating the chemical constituents of Indonesian *Micromelum minutum* leaves evaluated the cytotoxic activity of its isolates against breast cancer cell lines.[5] In this study, a mixture of Dihydromicromelin A and B was tested and found to be inactive against MCF-7 and 4T1 breast cancer cell lines.[5]

It is important to note that other coumarins isolated from *Micromelum minutum* have demonstrated cytotoxic effects against various cancer cell lines, suggesting that minor structural differences can significantly impact biological activity.[6][7]

Due to the limited available data on the biological activity of **Dihydromicromelin B**, no signaling pathways have been elucidated for this specific compound.

Experimental Protocols

Isolation and Purification

The original protocol for the isolation of **Dihydromicromelin B** is detailed in the 1984 study by Das et al. A subsequent study by Susidarti et al. in 2021 also isolated a mixture of Dihydromicromelin A and B. The general workflow for isolating coumarins from *Micromelum minutum* is as follows:

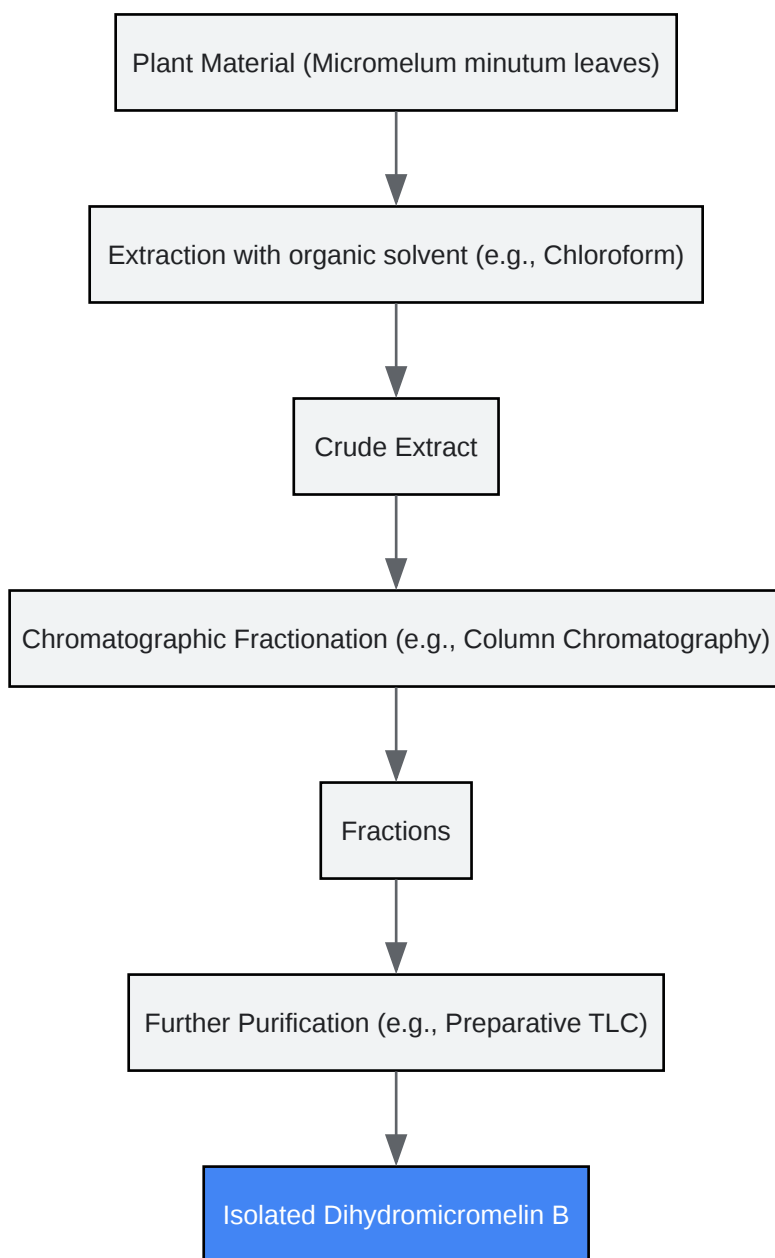


Figure 1. General Workflow for Isolation of Dihydromicromelin B

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Caption: Figure 1. A generalized workflow for the isolation of **Dihydromicromelin B** from *Micromelum minutum*.

Cytotoxicity Assay (MTT Assay)

The cytotoxicity of **Dihydromicromelin B** was evaluated using the microculture tetrazolium salt (MTT) assay.[8] This colorimetric assay measures the reduction of MTT by mitochondrial succinate dehydrogenase in viable cells.

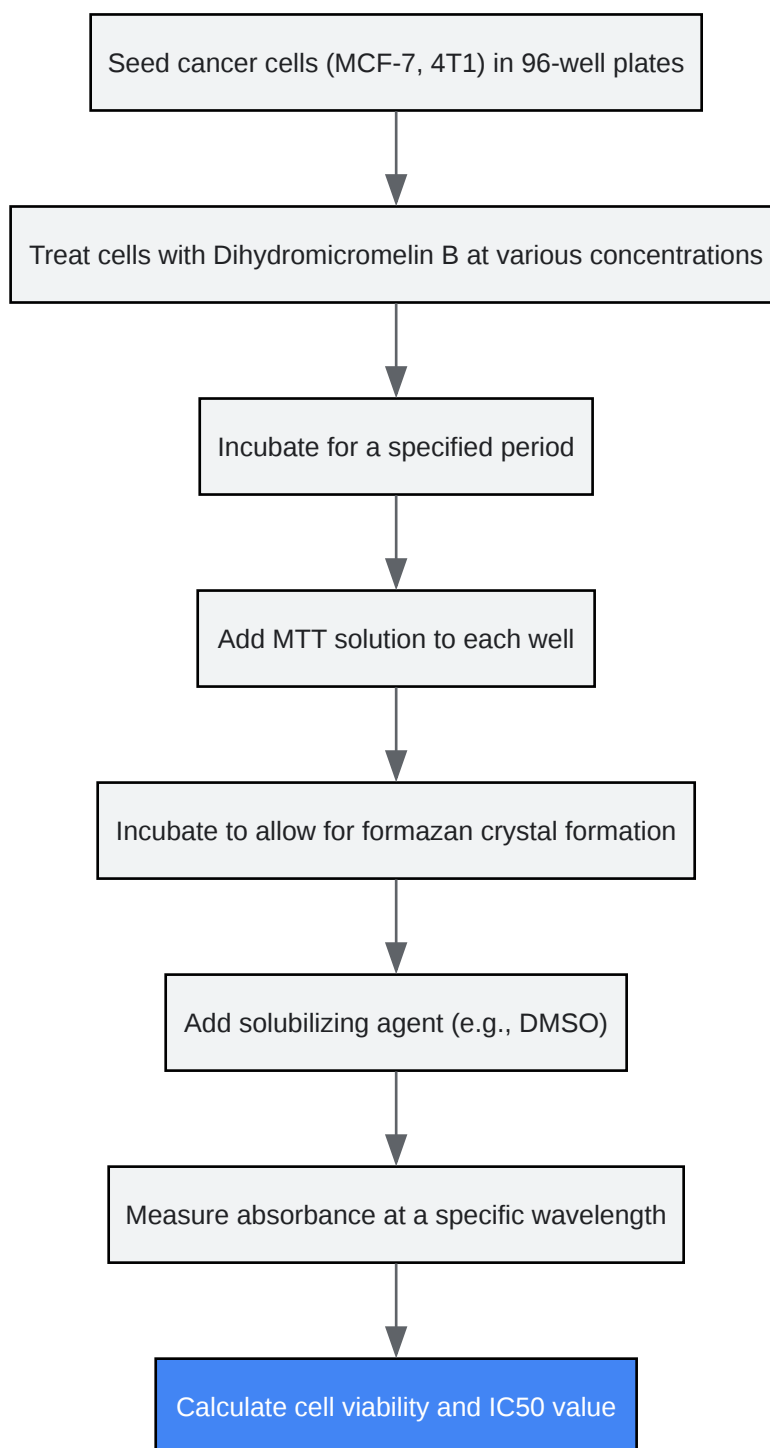


Figure 2. MTT Assay Workflow

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Caption: Figure 2. Experimental workflow for determining the cytotoxicity of **Dihydromicromelin B** using the MTT assay.

Conclusion and Future Directions

Dihydromicromelin B is a structurally characterized natural product with limited biological data available. The current evidence suggests a lack of significant cytotoxicity against the tested breast cancer cell lines. However, the diverse biological activities of other coumarins from the same plant genus warrant further investigation into the pharmacological potential of **Dihydromicromelin B**.

Future research should focus on:

- Comprehensive Biological Screening: Evaluating the anti-inflammatory, antimicrobial, antioxidant, and other potential therapeutic activities of pure **Dihydromicromelin B**.
- Mechanism of Action Studies: Elucidating the molecular targets and signaling pathways involved in any observed biological effects.
- Full Spectroscopic Characterization: Publicly depositing the complete ^1H NMR, ^{13}C NMR, MS, and IR data to facilitate future identification and research.

This technical guide provides a summary of the currently available information on **Dihydromicromelin B**. It is hoped that this will serve as a valuable starting point for researchers dedicated to exploring the untapped potential of natural products in drug discovery.

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